

An In-depth Technical Guide to the Chemical Structure and Synthesis of RP107

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Compound of Interest

Compound Name: RP107

Cat. No.: B1665715

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This technical guide provides a comprehensive overview of the chemical compound **RP107**, including its structure, physicochemical properties, a proposed synthesis protocol, and detailed experimental methodologies for its characterization as a Cyclin-Dependent Kinase (Cdk) inhibitor and a Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) modulator.

Chemical Structure and Properties

RP107, systematically named 4-(7-butyl-5H-pyrrolo[2,3-b]pyrazin-6-yl)phenol, is a cell-permeable pyrrolo-pyrazine compound.^{[1][2]} Its chemical structure and key properties are summarized below.

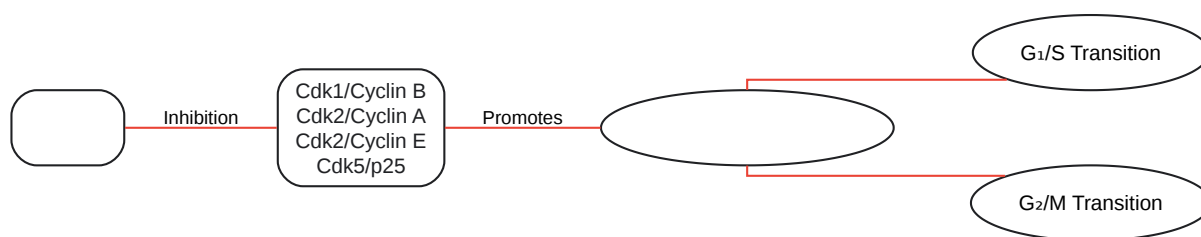
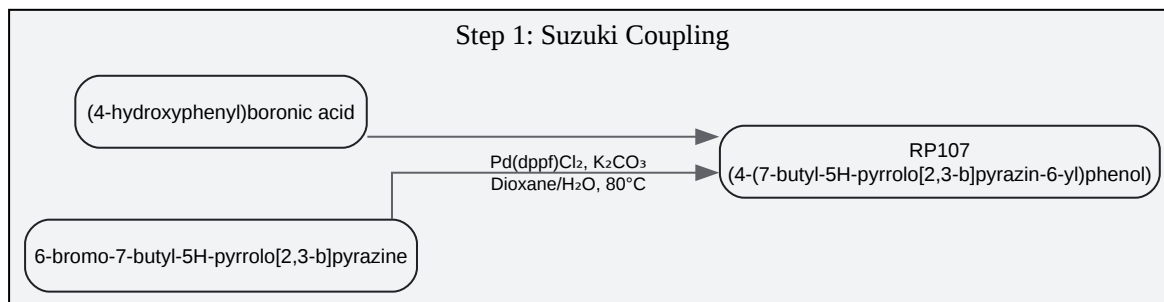
Table 1: Physicochemical Properties of **RP107**

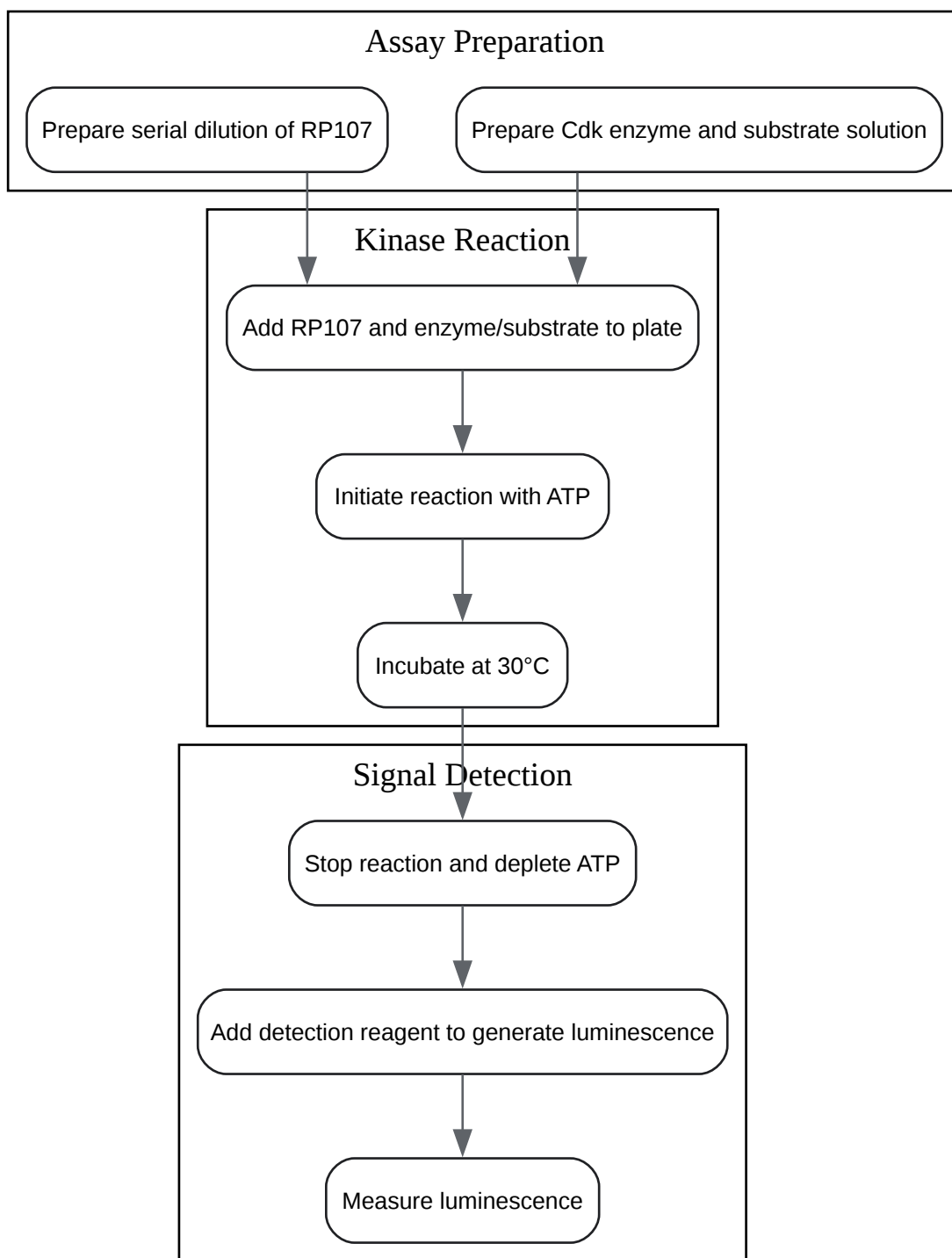
Property	Value	Source
IUPAC Name	4-(7-butyl-5H-pyrrolo[2,3-b]pyrazin-6-yl)phenol	[1]
Molecular Formula	C ₁₆ H ₁₇ N ₃ O	[1]
Molecular Weight	267.33 g/mol	[1]
CAS Number	496864-16-5	[1]
Appearance	Yellow solid	[2]
Chemical Class	Pyrrolo-pyrazine	[1][2]

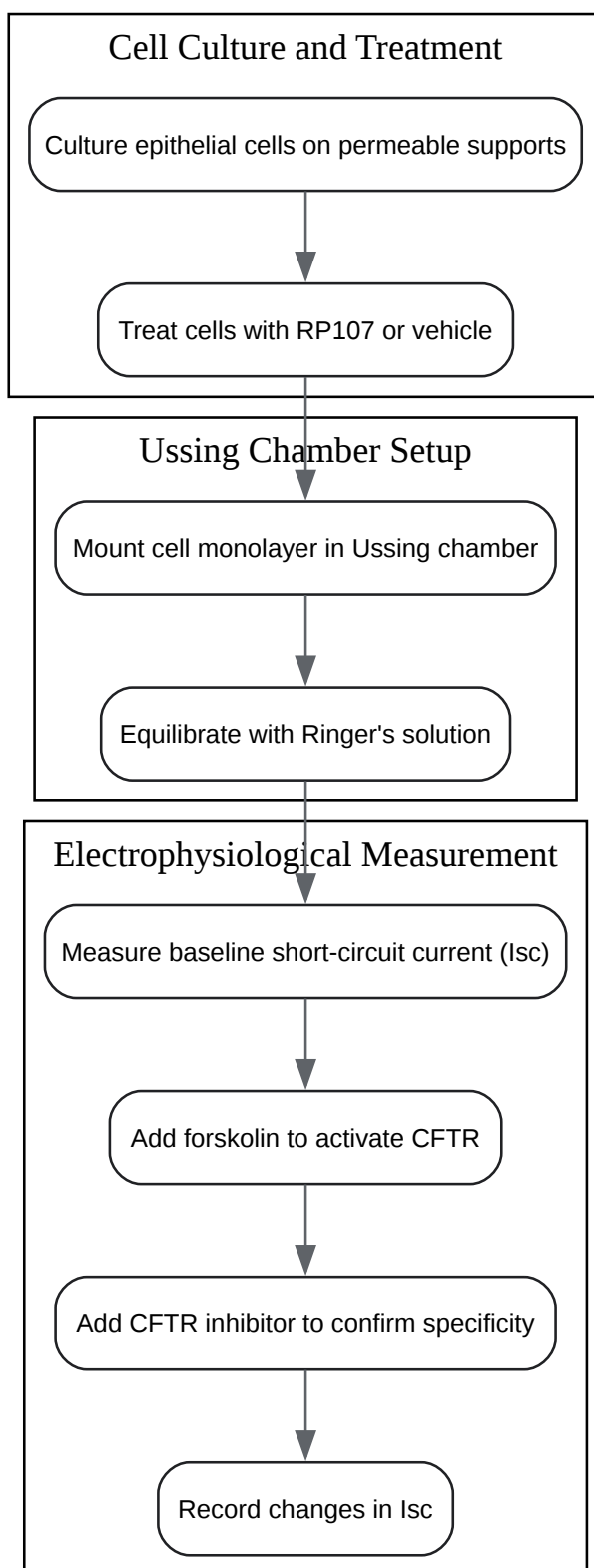
Proposed Synthesis of RP107

While a specific, detailed synthesis protocol for **RP107** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the synthesis of analogous 6-aryl-pyrrolo[2,3-b]pyrazines. The following proposed protocol is adapted from methodologies reported for the synthesis of similar compounds.

Proposed Reaction Scheme:







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References

- 1. benchchem.com [benchchem.com]
- 2. Discovery and Biological Evaluation of a Series of Pyrrolo[2,3-b]pyrazines as Novel FGFR Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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